

Physical properties of Methyl 3-amino-5-cyanobenzoate (e.g., melting point, solubility)

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Compound of Interest

Compound Name: Methyl 3-amino-5-cyanobenzoate

Cat. No.: B178092

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In-Depth Technical Guide: Physical Properties of Methyl 3-amino-5-cyanobenzoate

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the known physical properties of **Methyl 3-amino-5-cyanobenzoate**, a key chemical intermediate. The information presented is intended to support research, development, and quality control activities.

Core Physical Properties

Methyl 3-amino-5-cyanobenzoate (CAS No. 199536-01-1) is an aromatic compound with the molecular formula $C_9H_8N_2O_2$. Its molecular weight is 176.17 g/mol. While detailed experimental data from peer-reviewed literature remains limited, information from reliable chemical suppliers provides the following physical characteristics.

Property	Value	Source
CAS Number	199536-01-1	Multiple Suppliers
Molecular Formula	C ₉ H ₈ N ₂ O ₂	Multiple Suppliers
Molecular Weight	176.17 g/mol	Multiple Suppliers
Physical Form	Off-white to light-yellow to yellow-brown powder or crystals. [1]	BLD Pharmatech
Boiling Point	371.488 °C at 760 mmHg	Yongyichem
Density	1.262 g/cm ³	Yongyichem
Refractive Index	1.574	Yongyichem
Flash Point	178.47 °C	Yongyichem
Storage Temperature	Room temperature, in a dark, inert atmosphere. [1]	BLD Pharmatech

Note on Physical Form: While some suppliers have listed the physical form as "liquid," the high boiling point of 371.488 °C strongly suggests that **Methyl 3-amino-5-cyanobenzoate** is a solid at standard temperature and pressure, consistent with the "powder or crystals" description.

Solubility Profile

Quantitative solubility data for **Methyl 3-amino-5-cyanobenzoate** in various solvents is not readily available in published literature. General guidance suggests storing the compound in an inert atmosphere, which implies some degree of stability in the solid form. For practical laboratory applications, it is recommended to perform solubility tests in small quantities with a range of common solvents (e.g., water, methanol, ethanol, dimethyl sulfoxide, dichloromethane) to determine suitable solvent systems for specific experimental needs.

Experimental Protocols

Detailed experimental protocols for the determination of the physical properties of **Methyl 3-amino-5-cyanobenzoate** are not explicitly published. However, standard methodologies for

determining these properties for a crystalline solid would be employed.

Melting Point Determination (General Protocol)

The melting point of a crystalline solid like **Methyl 3-amino-5-cyanobenzoate** would typically be determined using a capillary melting point apparatus.

Methodology:

- A small, finely powdered sample of the compound is packed into a capillary tube, sealed at one end.
- The capillary tube is placed in a calibrated melting point apparatus.
- The sample is heated at a slow, controlled rate (e.g., 1-2 °C per minute) to ensure thermal equilibrium.
- The temperature at which the first liquid droplet is observed and the temperature at which the entire sample becomes a clear liquid are recorded as the melting point range.
- For a pure substance, this range is typically narrow (0.5-2 °C).

Solubility Determination (General Protocol)

A general protocol for determining the solubility of a compound in a given solvent involves the following steps:

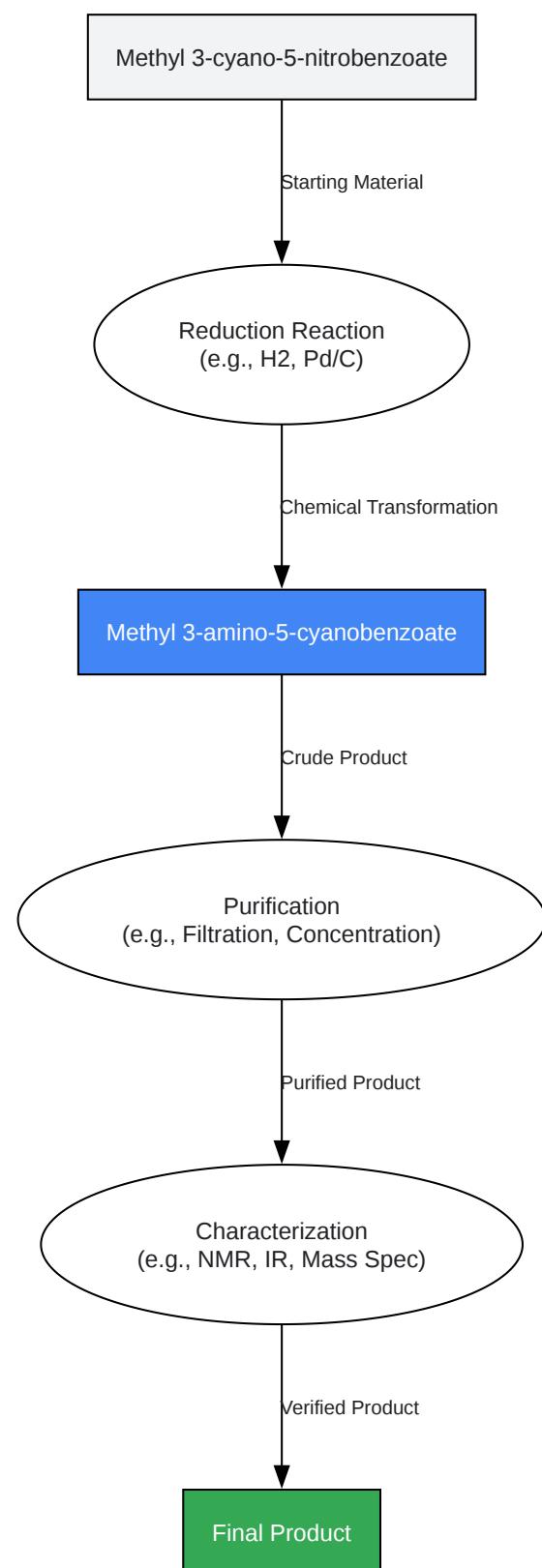
Methodology:

- A known volume of the solvent is placed in a thermostatted vessel to maintain a constant temperature.
- The compound is added portion-wise to the solvent with continuous stirring until a saturated solution is formed, with excess solid remaining.
- The solution is allowed to equilibrate for a sufficient period (e.g., 24 hours) to ensure saturation.

- A sample of the supernatant is carefully withdrawn, filtered to remove any undissolved solid, and diluted as necessary.
- The concentration of the compound in the diluted solution is determined using a suitable analytical technique, such as UV-Vis spectroscopy or High-Performance Liquid Chromatography (HPLC).
- The solubility is then calculated and expressed in units such as g/L or mol/L.

Logical Workflow for Synthesis

While a specific signaling pathway involving **Methyl 3-amino-5-cyanobenzoate** is not documented, a logical workflow for its synthesis can be depicted. A common synthetic route involves the reduction of a nitro group to an amine.



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Caption: A general workflow for the synthesis of **Methyl 3-amino-5-cyanobenzoate**.

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References

- 1. Methyl 3-amino-5-cyanobenzoate | 199536-01-1 [sigmaaldrich.com]
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